

# Bromoacetone: A Comprehensive Safety and Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Bromoacetone*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information, handling protocols, and toxicological data for **bromoacetone**. The information is presented to ensure safe laboratory practices and to support professionals in research and development. All quantitative data has been summarized in structured tables for ease of reference, and key procedural workflows are visualized using diagrams.

## Chemical and Physical Properties

**Bromoacetone** is a colorless to pale yellow liquid with a pungent odor.<sup>[1][2]</sup> It is highly reactive and poses significant health risks if not handled properly. Below is a summary of its key physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C <sub>3</sub> H <sub>5</sub> BrO	[3]
Molecular Weight	136.98 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pungent	[1]
Boiling Point	136-137 °C (277-279 °F)	[3][4]
Melting Point	-36.5 °C (-33.7 °F)	[3]
Flash Point	49 °C (120 °F)	[4]
Density	1.634 g/cm <sup>3</sup> at 20 °C	[3]
Vapor Pressure	9 mmHg at 20 °C	[5]
Solubility	Slightly soluble in water. Soluble in acetone, alcohol, benzene, and ether.	[3][6]

## Toxicological Data

**Bromoacetone** is classified as highly toxic and is a potent lachrymator, causing severe irritation to the eyes, skin, and respiratory tract.[3][7] Exposure can lead to immediate and delayed health effects.

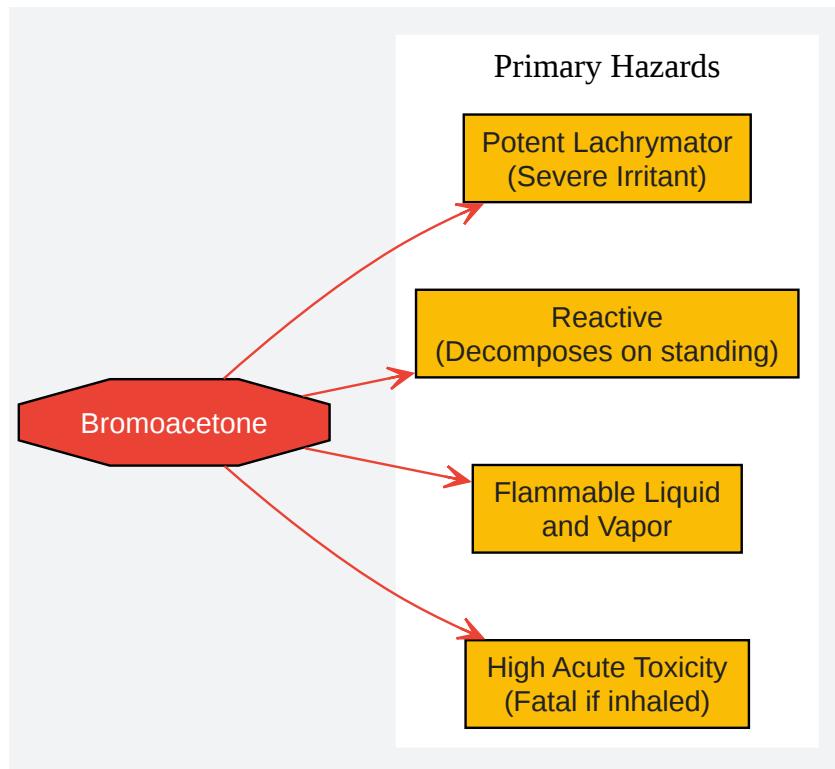
Parameter	Value	Species	Route	Source(s)
LC <sub>50</sub> (Lethal Concentration, 50%)	0.112 mg/L (20 ppm) for 1 hour	Rat	Inhalation	[5]
Human Exposure	Ocular irritation reported at 0.1 ppm and 1.0 ppm.	Human	Inhalation	[5]

Note: No official Permissible Exposure Limit (PEL), Recommended Exposure Limit (REL), or Threshold Limit Value (TLV) has been established for **bromoacetone** by OSHA, NIOSH, or ACGIH, respectively.[3][5][7] This absence of established limits underscores the need for stringent safety measures to minimize any potential exposure.

## Hazard Identification and Safety Precautions

The primary hazards associated with **bromoacetone** are its high toxicity, flammability, and reactivity. It is imperative that all handling of this substance is conducted within a certified chemical fume hood while wearing appropriate personal protective equipment (PPE).

### Hazard Summary Diagram



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Caption: Primary hazards of **bromoacetone**.

## Personal Protective Equipment (PPE)

When handling **bromoacetone**, the following PPE is mandatory:

- Respiratory Protection: A full-face respirator with an appropriate organic vapor cartridge is recommended.[7]
- Eye Protection: Chemical safety goggles and a face shield are essential.[7]
- Hand Protection: Chemical-resistant gloves, such as neoprene or nitrile, should be worn.[5]
- Body Protection: A flame-retardant lab coat and closed-toe shoes are required.[8]

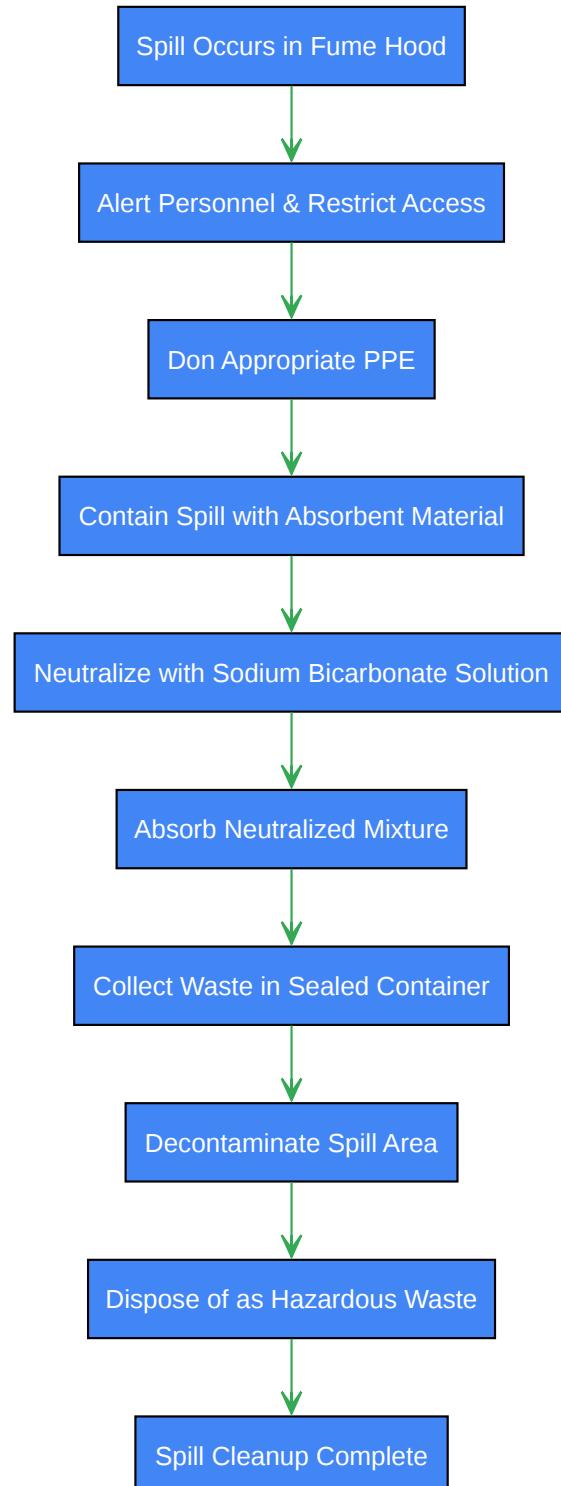
## Experimental Protocols

Due to the hazardous nature of **bromoacetone**, it is critical to follow established protocols for its use, handling, and in the event of an emergency.

### Bromoacetone Spill Neutralization and Cleanup Workflow

In the event of a minor spill within a laboratory fume hood, the following protocol should be initiated immediately. For larger spills, or any spill outside of a fume hood, evacuate the area and contact emergency services.

## Minor Bromoacetone Spill Cleanup Protocol

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Caption: Step-by-step workflow for a minor **bromoacetone** spill.

#### Detailed Spill Cleanup Methodology:

- Alert and Restrict: Immediately alert all personnel in the vicinity and restrict access to the affected area.
- Don PPE: Before addressing the spill, don all required personal protective equipment as detailed in Section 3.
- Containment: For a liquid spill, create a dike around the spill using an inert absorbent material such as vermiculite or sand.[\[5\]](#)
- Neutralization: Cautiously neutralize the **bromoacetone** by slowly adding a 5% solution of sodium bicarbonate.[\[9\]](#) Be prepared for a potential reaction.
- Absorption: Once neutralized, absorb the mixture with fresh absorbent material.
- Collection: Carefully collect the contaminated absorbent material using non-sparking tools and place it into a clearly labeled, sealable hazardous waste container.[\[8\]](#)
- Decontamination: Decontaminate the spill area with a suitable laboratory detergent and water.
- Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste in accordance with local, state, and federal regulations.[\[6\]](#)[\[10\]](#)

## General Methodology for Acute Inhalation Toxicity Study

The following outlines a general protocol for an acute inhalation toxicity study, which is a key experiment for assessing the health hazards of a substance like **bromoacetone**.

- Test Animals: Typically, young adult rats of a specific strain are used. Animals are acclimated to the laboratory conditions before the study begins.
- Exposure System: A whole-body or nose-only inhalation exposure chamber is utilized to ensure a controlled and uniform atmosphere containing the test substance.
- Concentration and Duration: Multiple groups of animals are exposed to different concentrations of **bromoacetone** vapor for a fixed duration, typically one to four hours. A

control group is exposed to filtered air only.

- Monitoring: During exposure, animals are observed for clinical signs of toxicity, such as respiratory distress, irritation, and behavioral changes.
- Post-Exposure Observation: Following exposure, animals are observed for a period of at least 14 days for any signs of delayed toxicity and mortality. Body weights are recorded regularly.
- Necropsy and Histopathology: At the end of the observation period, all surviving animals are euthanized, and a full necropsy is performed. Tissues, particularly from the respiratory tract, are collected for histopathological examination to identify any organ damage.
- Data Analysis: The concentration-response relationship is determined, and the LC<sub>50</sub> (the concentration estimated to cause mortality in 50% of the test animals) is calculated using appropriate statistical methods.

## Storage and Disposal

Storage: **Bromoacetone** should be stored in a cool, dry, well-ventilated area away from sources of ignition and incompatible materials such as oxidizing agents.<sup>[8]</sup> The container should be tightly sealed and clearly labeled. Some commercial preparations are stabilized with magnesium oxide.<sup>[11]</sup>

Disposal: All waste containing **bromoacetone**, including contaminated materials from spill cleanups, must be disposed of as hazardous waste.<sup>[6][10]</sup> Follow all institutional, local, state, and federal regulations for hazardous waste disposal. It may be possible to incinerate the waste in a chemical incinerator equipped with an afterburner and scrubber.<sup>[6]</sup>

This guide is intended to provide a comprehensive overview of the safety and handling considerations for **bromoacetone**. Researchers, scientists, and drug development professionals are encouraged to consult their institution's safety office and the full Safety Data Sheet (SDS) before working with this chemical.

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